

Technical Guide: Certificate of Analysis for D-Ribose-13C5

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Compound of Interest

Compound Name: D-Ribose(mixture of isomers)-13c5

Cat. No.: B12387467

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and testing methodologies for D-Ribose-13C5, a stable isotope-labeled sugar essential for a range of applications in metabolic research and as an internal standard in mass spectrometry-based studies. The data presented here is compiled from publicly available Certificates of Analysis, offering a detailed look into the quality control and characterization of this compound.

Quantitative Analytical Data

The following tables summarize the key quantitative data for D-Ribose-13C5, providing a clear comparison of its chemical and isotopic purity, as well as other physical and chemical properties.

Table 1: Purity and Isotopic Enrichment

Parameter	Specification	Result
Chemical Purity	≥98%	98% [1] [2] [3]
Isotopic Purity	Not specified	99.1% [1]
Isotopic Distribution	Not specified	$^{13}\text{C}_0 = 0.01\%$, $^{13}\text{C}_1 = 0.03\%$, $^{13}\text{C}_2 = 0.13\%$, $^{13}\text{C}_3 = 0.06\%$, $^{13}\text{C}_4 = 3.61\%$, $^{13}\text{C}_5 = 96.16\%$ [1]

Table 2: Physicochemical Properties

Parameter	Specification	Result
Appearance	White to Off-White Solid/Powder	White Solid [1]
Molecular Formula	$^{13}\text{C}_5\text{H}_{10}\text{O}_5$	$^{13}\text{C}_5\text{H}_{10}\text{O}_5$ [1] [4]
Molecular Weight	~155.09 g/mol	155.09 [1] [2] [4]
Melting Point	Not specified	90 - 93°C [1]
Specific Rotation	Not specified	-17.5° (c = 0.2, Water) [1]
Solubility	Not specified	Water (Slightly) [1]

Table 3: Elemental Analysis

Element	Theoretical (%)	Found (%)
Carbon (C)	38.69	38.92 [1]
Hydrogen (H)	6.50	6.77 [1]

Experimental Protocols

The following sections detail the methodologies used to obtain the data presented above.

2.1. Identity Confirmation

The identity of D-Ribose-13C5 was confirmed using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

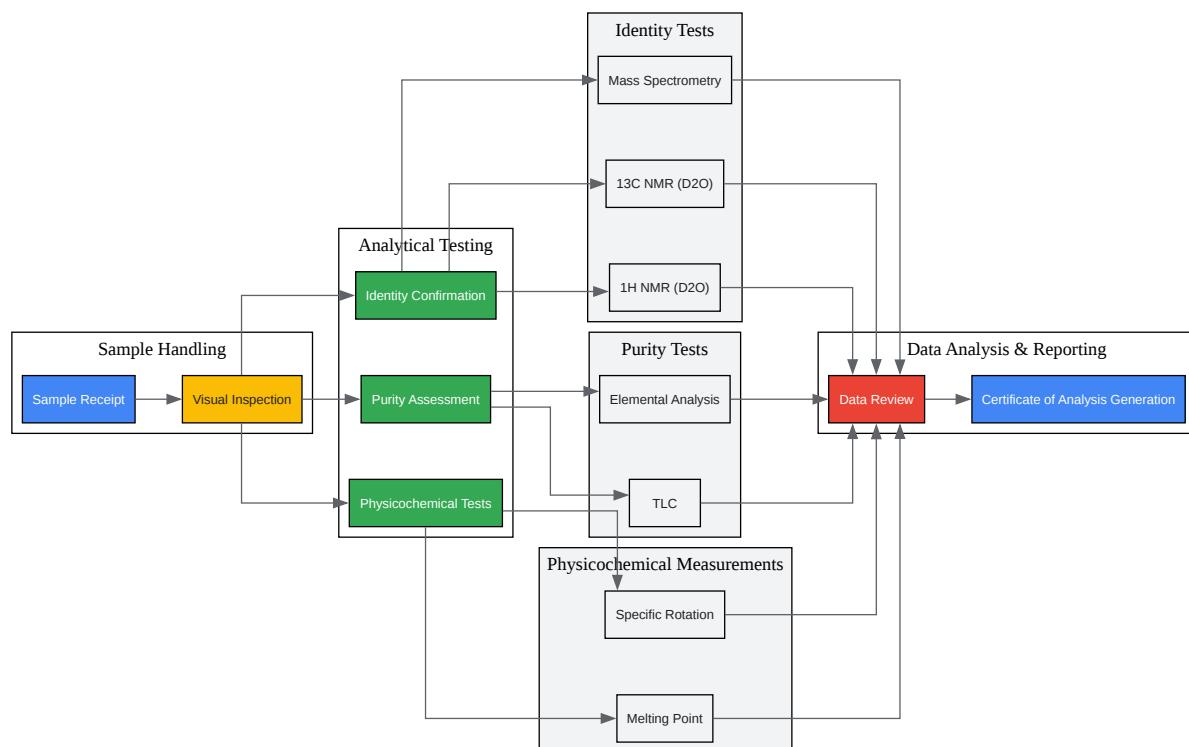
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum was acquired in Deuterium Oxide (D_2O). The resulting spectrum was expected to conform to the structure of D-Ribose-13C5.
 - ^{13}C NMR: The carbon-13 NMR spectrum was also acquired in Deuterium Oxide (D_2O). The spectrum was analyzed to confirm the presence of the five ^{13}C labeled carbon atoms.
- Mass Spectrometry (MS): Mass spectrometry was used to determine the molecular weight and isotopic distribution of the compound. The observed mass distribution is detailed in Table 1.

2.2. Purity Assessment

- Thin Layer Chromatography (TLC):
 - Stationary Phase: C18
 - Mobile Phase: Acetonitrile : Water = 9 : 1
 - Visualization: The plate was visualized using Acidified Molybdate Cerium Sulfate (AMCS) and Potassium Permanganate (KMnO_4).
 - Result: A single spot was observed with an R_f value of 0.50, indicating high purity.[\[1\]](#)
- Elemental Analysis: The elemental composition of the compound was determined and compared to the theoretical values for $^{13}\text{C}_5\text{H}_{10}\text{O}_5$. The results are presented in Table 3.

Visualized Workflow

The following diagram illustrates the logical workflow for the analysis of D-Ribose-13C5, from sample receipt to the final issuance of the Certificate of Analysis.

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Caption: Workflow for D-Ribose-13C5 Analysis.

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